

1-(4-Propylphenyl)ethan-1-one chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Propylphenyl)ethan-1-one

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An In-depth Technical Guide to 1-(4-Propylphenyl)ethan-1-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **1-(4-Propylphenyl)ethan-1-one**. This compound, also known as 4'-propylacetophenone, is a key intermediate in the synthesis of various organic molecules, finding applications in the pharmaceutical, agrochemical, and fragrance industries.

Core Chemical Properties and Structure

1-(4-Propylphenyl)ethan-1-one is an aromatic ketone characterized by a propyl group substituted at the para position of an acetophenone core.^[1] Its chemical identity is well-defined by various nomenclature and registry systems.

Structure:

- IUPAC Name: 1-(4-propylphenyl)ethanone^[2]
- Molecular Formula: C₁₁H₁₄O^[2]
- Canonical SMILES: CCCC1=CC=C(C=C1)C(=O)C^[2]

- InChI: InChI=1S/C11H14O/c1-3-4-10-5-7-11(8-6-10)9(2)12/h5-8H,3-4H2,1-2H3[2]
- InChIKey: ZNBVIYMIVFKTIW-UHFFFAOYSA-N[2]

The structural representation of **1-(4-Propylphenyl)ethan-1-one** is a benzene ring substituted with an acetyl group and a propyl group at positions 1 and 4, respectively.

Physicochemical Data

A summary of the key physicochemical properties of **1-(4-Propylphenyl)ethan-1-one** and a structurally similar compound, 4'-Isopropylacetophenone, are presented below for comparative analysis.

Property	1-(4-Propylphenyl)ethan-1-one	4'-Isopropylacetophenone (for comparison)
Molecular Weight	162.23 g/mol [2]	162.23 g/mol [3]
Appearance	Colorless liquid[4]	Colourless liquid[3]
Boiling Point	No data available	252.00 to 254.00 °C @ 760.00 mm Hg[3]
Melting Point	No data available	No data available
Density	No data available	0.967-0.975 g/cm ³ [3]
Solubility	No data available	Insoluble in water; soluble in organic solvents, oils[3]
CAS Number	2932-65-2[2]	645-13-6[3]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **1-(4-Propylphenyl)ethan-1-one** are crucial for its application in research and development.

Synthesis: Friedel-Crafts Acylation

A common and effective method for the synthesis of **1-(4-Propylphenyl)ethan-1-one** is the Friedel-Crafts acylation of propylbenzene with acetyl chloride in the presence of a Lewis acid

catalyst, such as aluminum chloride (AlCl_3).^[1]

Reaction:

Propylbenzene + Acetyl Chloride $\xrightarrow{(\text{AlCl}_3)}$ **1-(4-Propylphenyl)ethan-1-one** + HCl

Detailed Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, suspend anhydrous aluminum chloride in a dry, inert solvent such as dichloromethane.
- **Addition of Reactants:** Cool the suspension in an ice bath. Slowly add a solution of acetyl chloride in the same solvent to the suspension with constant stirring. Following this, add a solution of propylbenzene in the solvent dropwise. The reaction is exothermic, and the temperature should be maintained in the cold.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to stir at a controlled temperature (e.g., 60°C) for a period of time (e.g., 30 minutes) to ensure the reaction goes to completion.^[5]
- **Quenching:** Carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with an organic solvent (e.g., dichloromethane or ethyl acetate) to recover any dissolved product.
- **Washing:** Combine the organic fractions and wash sequentially with dilute hydrochloric acid, a saturated sodium bicarbonate solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

Purification

The crude **1-(4-Propylphenyl)ethan-1-one** can be purified using standard techniques for ketones.

- Distillation: Fractional distillation under reduced pressure is a suitable method for purifying liquid ketones.
- Column Chromatography: For higher purity, the crude product can be purified by column chromatography on silica gel.^[2] A non-polar eluent system, such as a mixture of hexane and ethyl acetate, can be employed.

Analytical Methods: High-Performance Liquid Chromatography (HPLC)

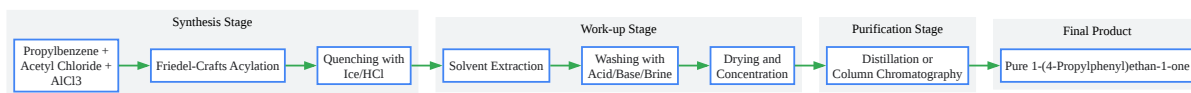
The purity and identity of **1-(4-Propylphenyl)ethan-1-one** can be assessed using reverse-phase high-performance liquid chromatography (RP-HPLC).^[3]

General HPLC Parameters:

- Column: A C18 column is typically used for the separation of non-polar compounds like aryl ketones.
- Mobile Phase: A mixture of acetonitrile and water is a common mobile phase.^[3] The exact ratio can be optimized to achieve good separation. For mass spectrometry (MS) compatibility, a volatile acid like formic acid can be added to the mobile phase.^[3]
- Flow Rate: A typical flow rate is around 1.0 mL/min.
- Detection: UV detection at a wavelength where the aromatic ketone shows strong absorbance (e.g., 254 nm) is suitable.
- Injection Volume: A standard injection volume of 10-20 µL is generally used.

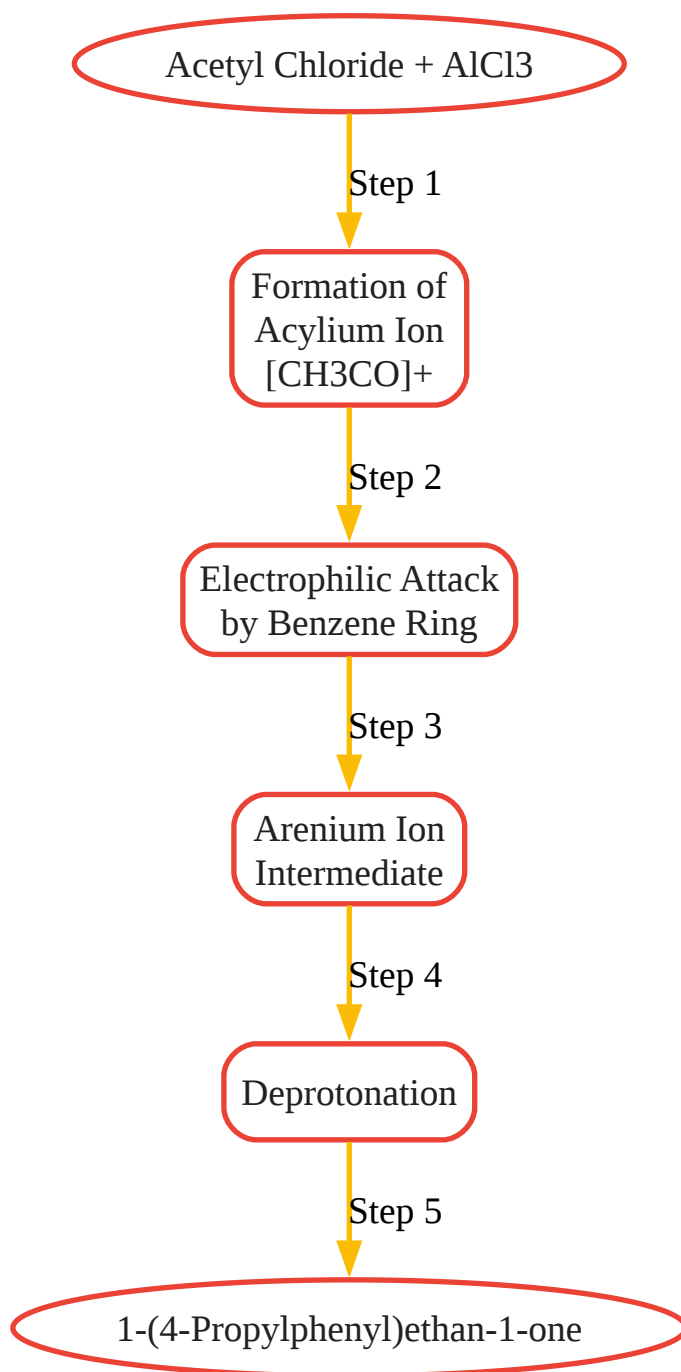
Visualizations

The following diagrams illustrate the key experimental workflow for the synthesis of **1-(4-Propylphenyl)ethan-1-one**.



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Caption: Synthesis Workflow for **1-(4-Propylphenyl)ethan-1-one**.



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Caption: Mechanism of Friedel-Crafts Acylation.

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- To cite this document: BenchChem. [1-(4-Propylphenyl)ethan-1-one chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124536#1-4-propylphenyl-ethan-1-one-chemical-properties-and-structure]

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